

A Comprehensive Toxicological Profile of S-Ethyl dipropylthiocarbamate (EPTC) Herbicide

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Compound of Interest

Compound Name: **EPTC**

Cat. No.: **B166712**

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Executive Summary

S-Ethyl dipropylthiocarbamate (**EPTC**) is a selective thiocarbamate herbicide used for the pre-emergence control of annual grassy weeds and certain broadleaf weeds in various agricultural crops.^{[1][2]} This document provides an in-depth technical overview of the toxicological profile of **EPTC**, synthesizing data on its mechanism of action, toxicokinetics, acute and chronic toxicity, neurotoxicity, reproductive and developmental effects, genotoxicity, carcinogenicity, and environmental fate. All quantitative data are summarized in tabular format for clarity, and key pathways and workflows are visualized using diagrams. The primary routes of human exposure are through the ingestion of residues in food and water, with dermal and inhalation exposure being concerns in occupational settings.^[3] While classified as moderately toxic on an acute basis, chronic exposure has been linked to specific organ toxicities, primarily cardiomyopathy and neurotoxicity.^{[4][5]}

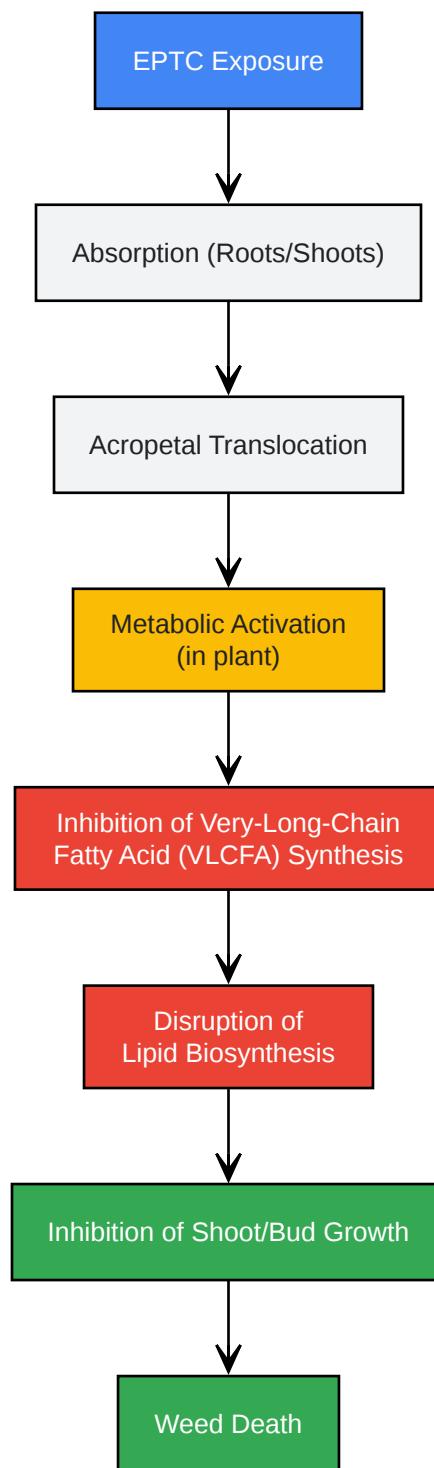
Chemical and Physical Properties

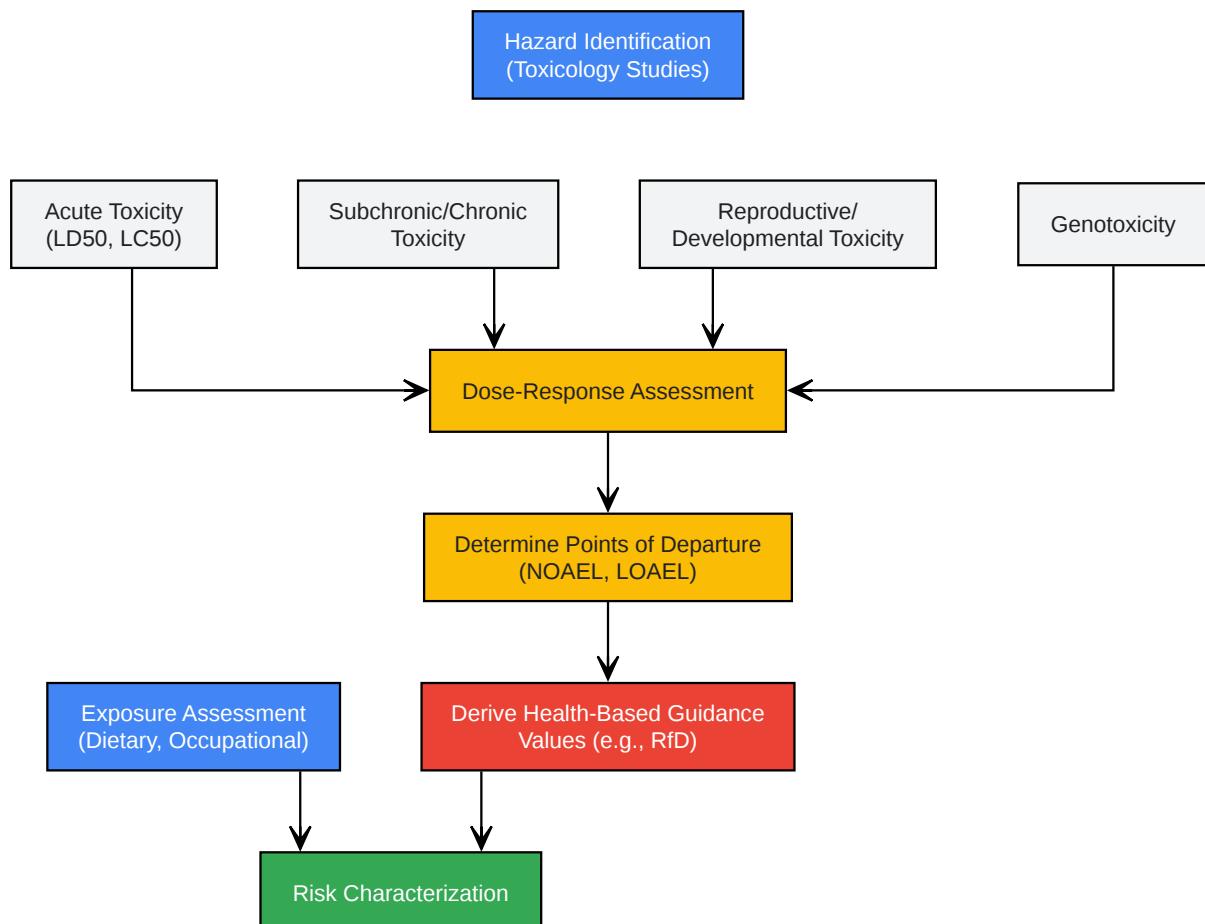
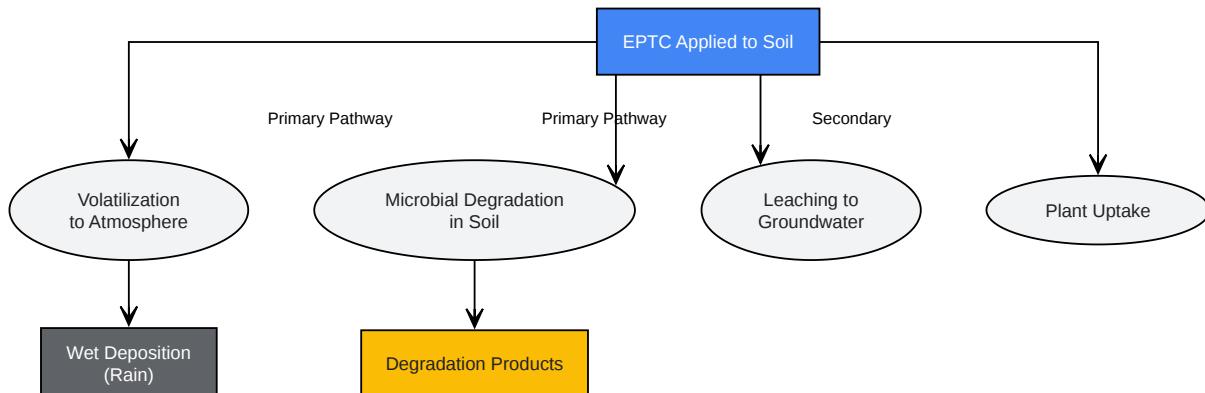
EPTC is a light yellowish liquid characterized by an aromatic odor.^{[3][6]} It is relatively stable and non-corrosive.^[6] Key physical and chemical properties are outlined below.

Property	Value	Reference
CAS Registry Number	759-94-4	[3]
Molecular Formula	C9H19NOS	[7]
Molecular Weight	189.3 g/mol	[8]
Water Solubility	365 mg/L (at 25°C)	[8]
Vapor Pressure	1.34 Pa (at 25°C)	[8]
Log Kow	3.2	[8]
Boiling Point	127°C (at 13.3 kPa)	[8]
Appearance	Clear, colorless to light yellow liquid	[6][8]

Mechanism of Action

EPTC is a selective, systemic herbicide that is primarily absorbed by the roots and shoots of germinating weeds, with subsequent translocation to the leaves and stems.[9][10] Its primary mode of action is the inhibition of lipid biosynthesis, a critical process for cell membrane formation and energy storage in developing plants.[11] Specifically, **EPTC** and its metabolic byproducts act as inhibitors of very-long-chain fatty acid synthesis.[8][11] While some sources classify it as an acetyl-CoA carboxylase inhibitor, its primary classification is within the Herbicide Resistance Action Committee (HRAC) Group 15.[8] In mammals, toxicity occurs through metabolic byproducts that can inhibit enzymes such as aldehyde dehydrogenase and cholinesterase.[5]





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